

A Comprehensive Technical Guide to the Storage and Handling of Calcitriol-d6

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Compound of Interest

Compound Name: Calcitriol-d6

Cat. No.: B10786158

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential storage and handling recommendations for **Calcitriol-d6**, a deuterated internal standard crucial for the accurate quantification of Calcitriol. Adherence to these guidelines is paramount to ensure the compound's integrity, stability, and the safety of laboratory personnel.

Storage and Stability

Proper storage is critical for maintaining the chemical and isotopic purity of **Calcitriol-d6**. The following table summarizes the recommended storage conditions and stability data from various suppliers.

Parameter	Recommendation	Source
Storage Temperature (Solid/Powder)	-86°C	LGC Standards[1]
-20°C	MedchemExpress, Sigma-Aldrich[2][3]	
4°C	Cayman Chemical[4]	
Stability (Solid/Powder)	≥ 4 years at 4°C	Cayman Chemical[4]
3 years at -20°C	MedchemExpress[2]	
2 years at 4°C	MedchemExpress[2]	
Storage of Solutions	Solutions are unstable and should be freshly prepared.	MedchemExpress[2]
Sensitivity	Air, light, and moisture sensitive.	Sigma-Aldrich[3]

Shipping and Receiving

Calcitriol-d6 is typically shipped at room temperature for domestic transit but may be shipped on dry ice for international or long-distance transport.[1][4] Upon receipt, the compound should be promptly transferred to the appropriate storage conditions as outlined in the table above.

Safe Handling Procedures

Calcitriol-d6 is classified as a highly toxic substance and requires stringent safety precautions during handling.

Hazard Identification:

- Acute Toxicity: Fatal if swallowed, in contact with skin, or if inhaled.[3][5]
- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs through prolonged or repeated exposure.[3][5]

Personal Protective Equipment (PPE):

- Respiratory Protection: A certified respirator is necessary when handling the powder form to prevent inhalation.[3]
- Hand Protection: Chemical-resistant gloves must be worn.[3]
- Eye Protection: Safety glasses or goggles are required.
- Skin and Body Protection: A lab coat or protective suit is mandatory to prevent skin contact. [3]

Engineering Controls:

- All handling of solid **Calcitriol-d6** and preparation of its solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]

Preparation of Solutions

Given the instability of **Calcitriol-d6** in solution, it is imperative to prepare solutions freshly for each experiment.[2]

Recommended Solvents:

- Dimethyl sulfoxide (DMSO)[2][4]
- Chloroform[4]

Experimental Protocol: Preparation of a Stock Solution

- Acclimatization: Allow the vial of solid **Calcitriol-d6** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Calcitriol-d6** powder using an analytical balance.
- Dissolution: Add the appropriate volume of the chosen solvent (e.g., DMSO) to the powder.
- Mixing: Gently vortex or sonicate the solution to ensure complete dissolution.

- Usage: Use the freshly prepared solution immediately for your experimental procedures.

Logical Workflow for Storage and Handling

The following diagram illustrates the recommended workflow for the safe storage and handling of **Calcitriol-d6**.



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Caption: Workflow for the safe storage and handling of **Calcitriol-d6**.

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